understanding the basic properties of Hexanohydroxamic acid

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Compound of Interest

Compound Name:	*Hexanohydroxamic acid*
CAS No.:	*4312-93-0*
Cat. No.:	*B1293545*

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An In-Depth Technical Guide to the Core Properties of **Hexanohydroxamic Acid**

Introduction: Unveiling a Foundational Pharmacophore

Hexanohydroxamic acid (HHA), also known as N-hydroxyhexanamide, represents a quintessential example of the hydroxamic acid class of organic compounds. Characterized by the functional group -C(=O)N(OH)R, hydroxamic acids have emerged from relative obscurity to become a cornerstone in medicinal chemistry and drug development.[1] Their profound significance stems from a unique chemical architecture that confers a potent ability to chelate metal ions, particularly zinc (Zn^{2+}) and iron (Fe^{3+}).[2] This property makes them highly effective inhibitors of metalloenzymes, a diverse superfamily of proteins critical to countless physiological and pathological processes.

While more complex derivatives like Vorinostat (SAHA) and Panobinostat are now FDA-approved cancer therapeutics, their efficacy is fundamentally rooted in the same hydroxamic acid moiety found in HHA.[2][3] Therefore, a comprehensive understanding of the basic physicochemical properties, synthesis, mechanism of action, and biological context of a simple,

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archetypal molecule like **hexanohydroxamic acid** is indispensable for researchers, scientists, and drug development professionals. This guide provides an in-depth technical examination of HHA, serving as a foundational resource for those seeking to innovate within the expansive field of metalloenzyme inhibition.

Section 1: Physicochemical and Structural Properties

The utility of **hexanohydroxamic acid** in both biological and chemical systems is a direct consequence of its molecular structure and resulting physicochemical characteristics.

Chemical Structure and Identifiers

Hexanohydroxamic acid is an achiral molecule comprised of a six-carbon aliphatic chain (hexanoyl group) attached to a hydroxamic acid functional group.[4][5]

- IUPAC Name: N-hydroxyhexanamide[6]
- Synonyms: Hexanehydroxamic acid, Caprohydroxamic acid, Caproylhydroxamic acid[7]
- CAS Number: 4312-93-0[6]
- Molecular Formula: $C_6H_{13}NO_2$[8]
- SMILES: CCCCCC(=O)NO[8]
- InChIKey: FWPKDESKJMMUSR-UHFFFAOYSA-N[8]

Core Physicochemical Data

The key quantitative properties of **hexanohydroxamic acid** are summarized in the table below, providing essential data for experimental design and computational modeling.

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Property	Value	Source(s)
Molecular Weight	131.17 g/mol	[7][8]
Appearance	White to off-white crystalline solid	[4][7]
Melting Point	61.5 - 63.5 °C	[9]
Density (Predicted)	1.001 ± 0.06 g/cm³	[7][9]
pKa (Predicted)	9.49 ± 0.20	[9]
XlogP (Predicted)	1.0	[2]
Solubility	Sparingly soluble in water; soluble in alkaline solutions and organic solvents like chloroform and methanol.	[2][10]

Key Chemical Features: Acidity and Chelation

The defining feature of **hexanohydroxamic acid** is the N-hydroxyamide functional group, which exhibits two crucial chemical behaviors:

- Acidity: Hydroxamic acids are weak acids. The proton on the hydroxyl group is acidic, with a pKa typically ranging from 8.5 to 9.5.[2] Deprotonation under basic conditions yields the corresponding hydroxamate anion. This process is critical for its biological activity, as the anionic form is a superior metal chelator.[1]

- Metal Chelation: The hydroxamate anion acts as a powerful bidentate ligand, coordinating metal ions through its two oxygen atoms to form a stable five-membered ring.[10] This high-affinity binding is the basis for its ability to inhibit metalloenzymes by sequestering the catalytic metal ion, most notably the Zn^{2+} cofactor in the active site of histone deacetylases (HDACs).[1][2]

Section 2: Synthesis and Analytical Characterization

The synthesis of **hexanohydroxamic acid** is straightforward, making it an accessible compound for research purposes. The most common and reliable method involves the reaction

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of a hexanoic acid derivative, such as an ester or acyl chloride, with hydroxylamine.[11]

Detailed Experimental Protocol: Synthesis from Methyl Hexanoate

This protocol describes a standard procedure for synthesizing **hexanohydroxamic acid** from methyl hexanoate and hydroxylamine hydrochloride.

Materials:

- Methyl hexanoate
- Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$)
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Methanol (anhydrous)
- Hydrochloric acid (HCl), concentrated and dilute solutions
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Step-by-Step Methodology:

- Preparation of Hydroxylamine Free Base: In a round-bottom flask, dissolve hydroxylamine hydrochloride (1.2 equivalents) in anhydrous methanol. Cool the solution in an ice bath. Separately, prepare a solution of NaOH or KOH (1.2 equivalents) in anhydrous methanol. Slowly add the alkaline solution to the hydroxylamine hydrochloride solution with continuous stirring. A precipitate of NaCl or KCl will form. Stir the mixture at 0°C for 30 minutes.
- Reaction with Ester: To the cold methanolic hydroxylamine solution, add methyl hexanoate (1.0 equivalent) dropwise while maintaining the temperature at or below room temperature.
- Reaction Monitoring: Allow the reaction mixture to stir at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC). A more practical method is

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to periodically take a small aliquot of the reaction mixture, dilute it with water, and add a few drops of 1% aqueous ferric chloride ($FeCl_3$) solution. A deep burgundy or purple color indicates the presence of the hydroxamic acid product. The reaction is typically complete within 3-12 hours.

- Work-up and Isolation: Once the reaction is complete, filter the mixture to remove the precipitated salt. Evaporate the methanol from the filtrate under reduced pressure.
- Purification: Dissolve the resulting crude solid or oil in ethyl acetate. Wash the organic layer sequentially with dilute HCl to remove any unreacted hydroxylamine, followed by water and then brine.
- Drying and Crystallization: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate under reduced pressure to yield the crude product. Recrystallize the solid from a suitable solvent system (e.g., benzene, or a hexane/ethyl acetate mixture) to obtain pure **hexanohydroxamic acid** as a white crystalline solid.[9]
- Verification: Confirm the identity and purity of the final product using the analytical techniques described below.

Workflow Diagram: Synthesis and Purification

The following diagram illustrates the key stages of the synthesis and purification process.

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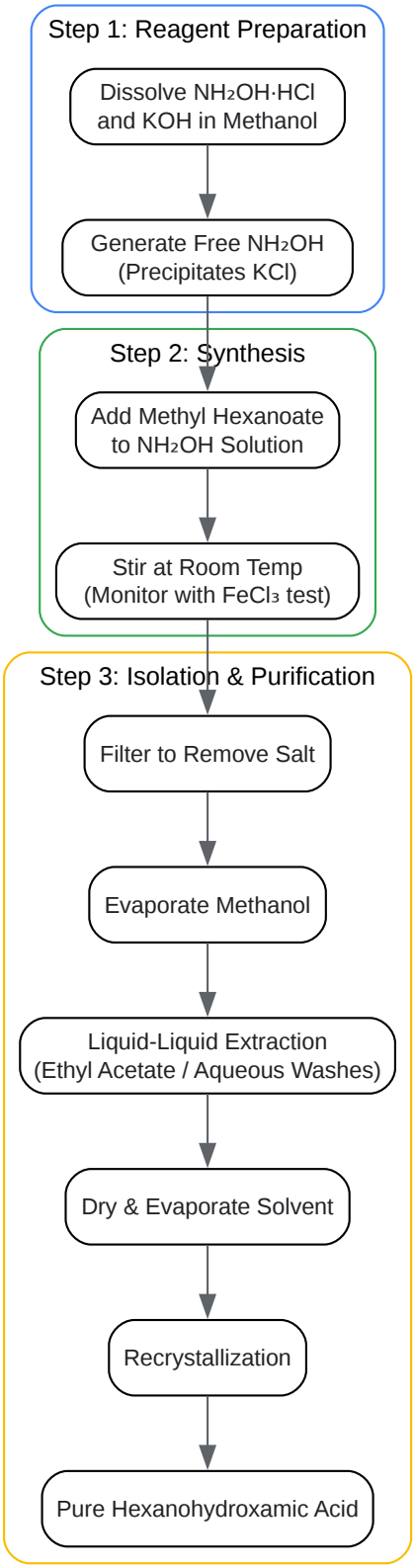

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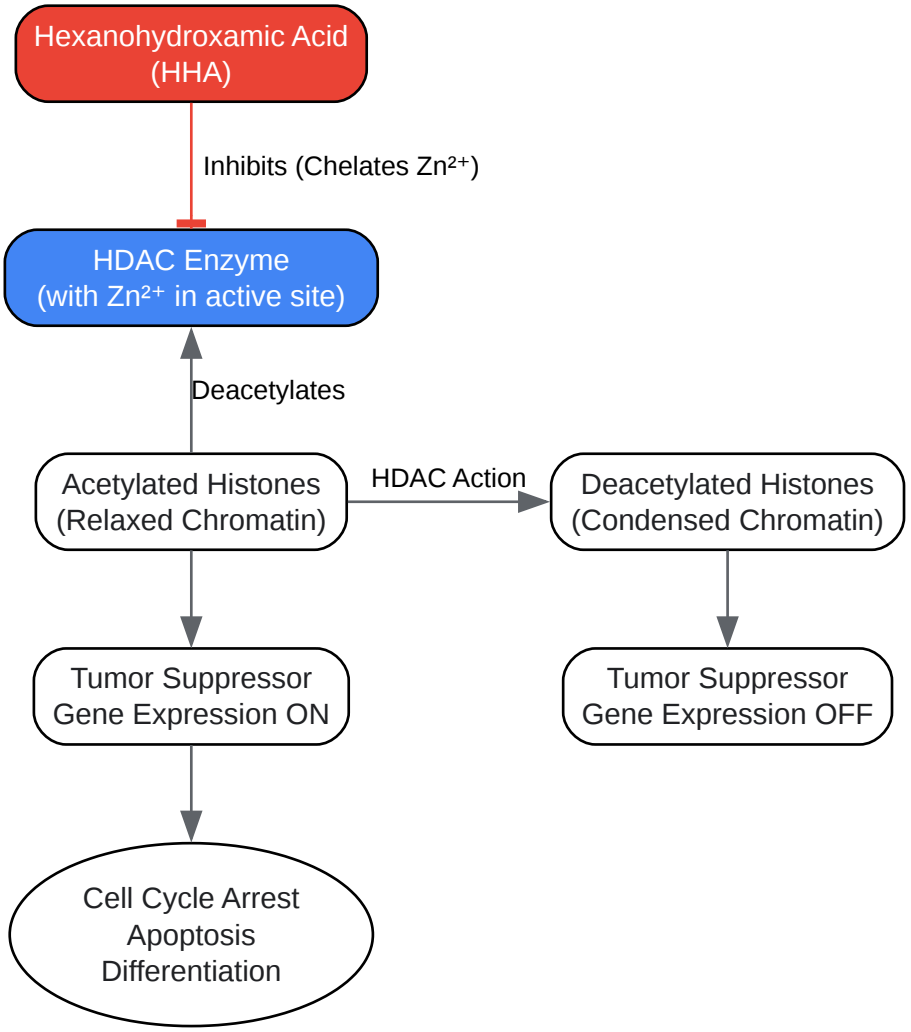

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